

An In-depth Technical Guide to Cobalt Oxides: Properties, Protocols, and Biological Interactions

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Compound of Interest		
Compound Name:	Cobalt(III) oxide black	
Cat. No.:	B073725	Get Quote

Audience: Researchers, scientists, and drug development professionals.

This technical guide provides a comprehensive overview of cobalt oxides, with a specific focus on clarifying the identities associated with CAS number 1308-04-9. It covers the physicochemical properties, experimental protocols for synthesis and characterization, and the biological interactions of these compounds, particularly in their nanoparticle form, which is of significant interest in biomedical research and drug development.

Clarification of CAS Number: Cobalt(III) Oxide vs. Cobalt(II,III) Oxide

A notable point of ambiguity arises with CAS number 1308-04-9. While sometimes attributed to Cobalt(III) oxide (Co_2O_3), this identifier is predominantly and more accurately assigned to Cobalt(II,III) oxide (Co_3O_4), a mixed-valence compound. Cobalt(III) oxide, also known as cobaltic oxide, is correctly identified by CAS number 1307-96-6.[1][2][3][4] This distinction is critical for accurate research and reporting.

Cobalt(III) oxide (Co₂O₃) is described as a black, amorphous powder that is unstable and not a well-established free state compound.[3][5] It tends to lose oxygen upon heating to form the more stable Co₃O₄,[6] Co₃O₄, in contrast, has a stable spinel crystal structure.[7]



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